

An In-depth Technical Guide to the Photophysical Properties of IR-820

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Compound of Interest

Compound Name: IR-820

Cat. No.: B1672171

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core photophysical properties of the near-infrared (NIR) cyanine dye, **IR-820**. This document consolidates key quantitative data, details the experimental methodologies for their determination, and visualizes associated processes, serving as a vital resource for researchers leveraging **IR-820** in imaging, diagnostics, and therapeutic applications such as photothermal and photodynamic therapy.

Core Photophysical Properties of IR-820

IR-820 is a versatile NIR dye with photophysical characteristics that are highly sensitive to its environment. Its strong absorption and emission in the NIR window (700-900 nm) make it an excellent candidate for deep-tissue bioimaging and therapy, minimizing interference from biological autofluorescence.^{[1][2]}

Quantitative Data Summary

The following tables summarize the key photophysical parameters of **IR-820** in various solvents. These values are crucial for optimizing experimental conditions and interpreting results in diverse research applications.

Table 1: Absorption and Emission Maxima of **IR-820** in Different Solvents

Solvent	Absorption Max (λ_{abs}) (nm)	Emission Max (λ_{em}) (nm)
Water	~685, 812[3]	~829[4]
10% Fetal Bovine Serum (FBS)	~835[3]	~858[4]
Methanol	820[5]	850[6]
Dimethyl Sulfoxide (DMSO)	Not specified	820[7]

Table 2: Molar Extinction Coefficient and Quantum Yield of **IR-820**

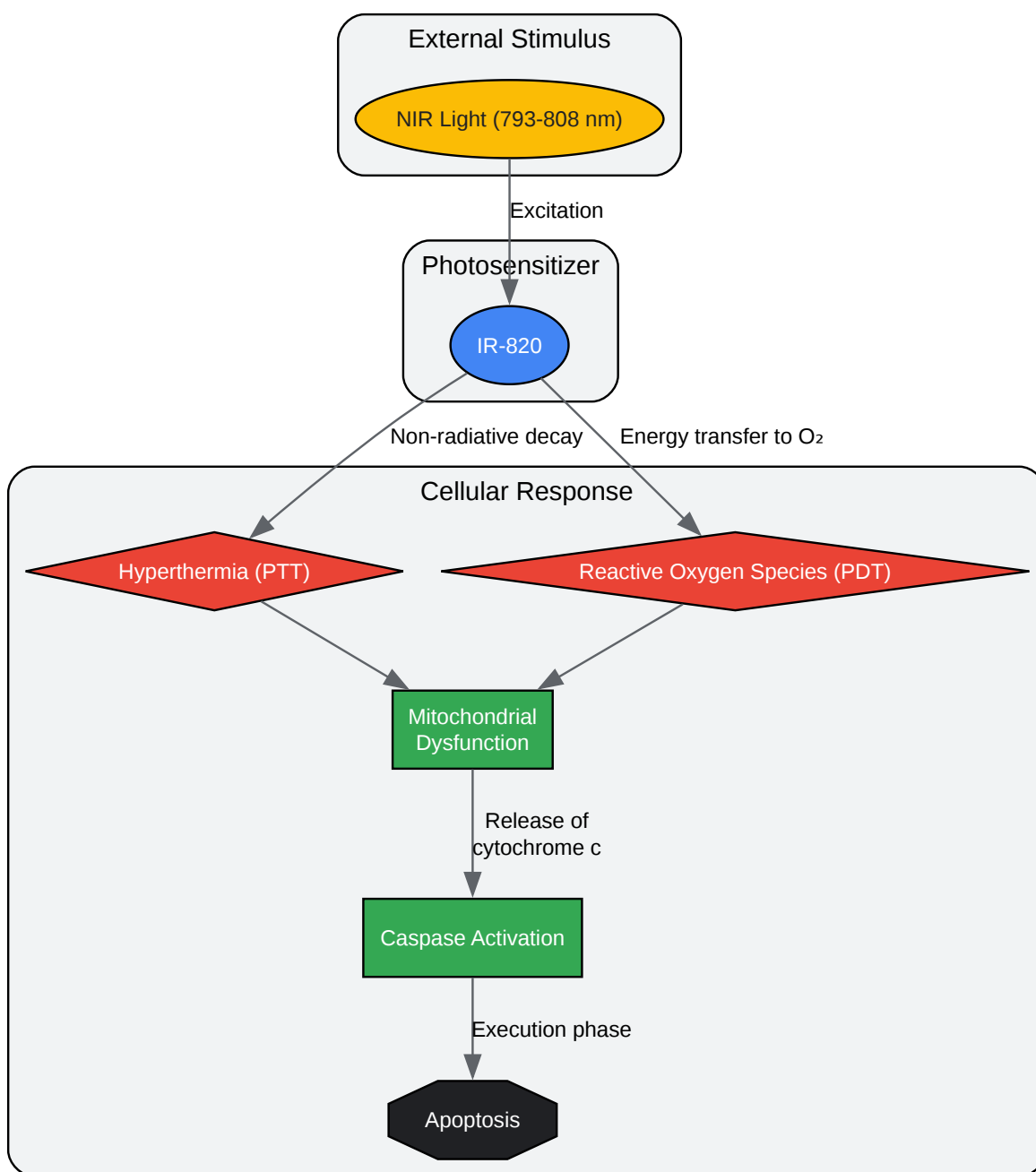
Solvent	Molar Extinction Coefficient (ϵ) ($M^{-1}cm^{-1}$)	Fluorescence Quantum Yield (Φ_F) (%)	Photothermal Conversion Efficiency (η) (%)
Water	Not specified	0.313[4][8]	Not specified
10% Fetal Bovine Serum (FBS)	Not specified	2.521[4][8]	Not specified
Methanol	198,181[6]	Not specified	Not specified
Aqueous Solution	~30 L/(g·cm) (absorptivity)[4]	Not specified	32.74[4]

Key Applications in Drug Development

IR-820's ability to generate both heat and reactive oxygen species (ROS) upon NIR light irradiation makes it a potent agent for photothermal therapy (PTT) and photodynamic therapy (PDT).[9] In PTT, the dye absorbs light and converts it into localized hyperthermia to ablate tumor cells.[1] In PDT, the excited dye transfers energy to molecular oxygen, generating cytotoxic ROS that induce cell death.[9] Studies have shown that **IR-820**-mediated cell death in cancer therapy primarily occurs through apoptosis.[1]

Signaling Pathway for IR-820 Mediated Apoptosis

The following diagram illustrates a generalized apoptotic pathway initiated by **IR-820** in PTT and PDT.



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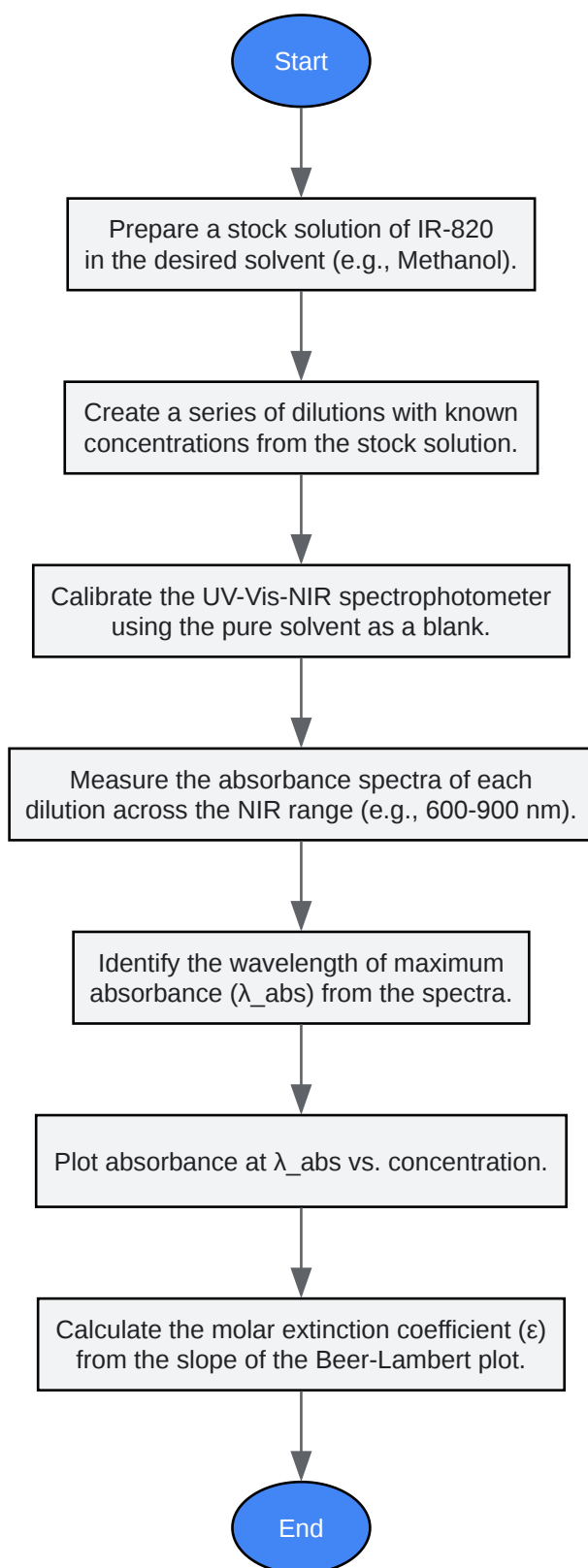
IR-820 Mediated Apoptotic Pathway

Experimental Protocols

Detailed methodologies are critical for the accurate and reproducible characterization of **IR-820**'s photophysical properties.

UV-Vis-NIR Absorption Spectroscopy

This protocol outlines the measurement of the absorption spectrum of **IR-820** to determine its maximum absorption wavelength (λ_{abs}) and molar extinction coefficient (ϵ).

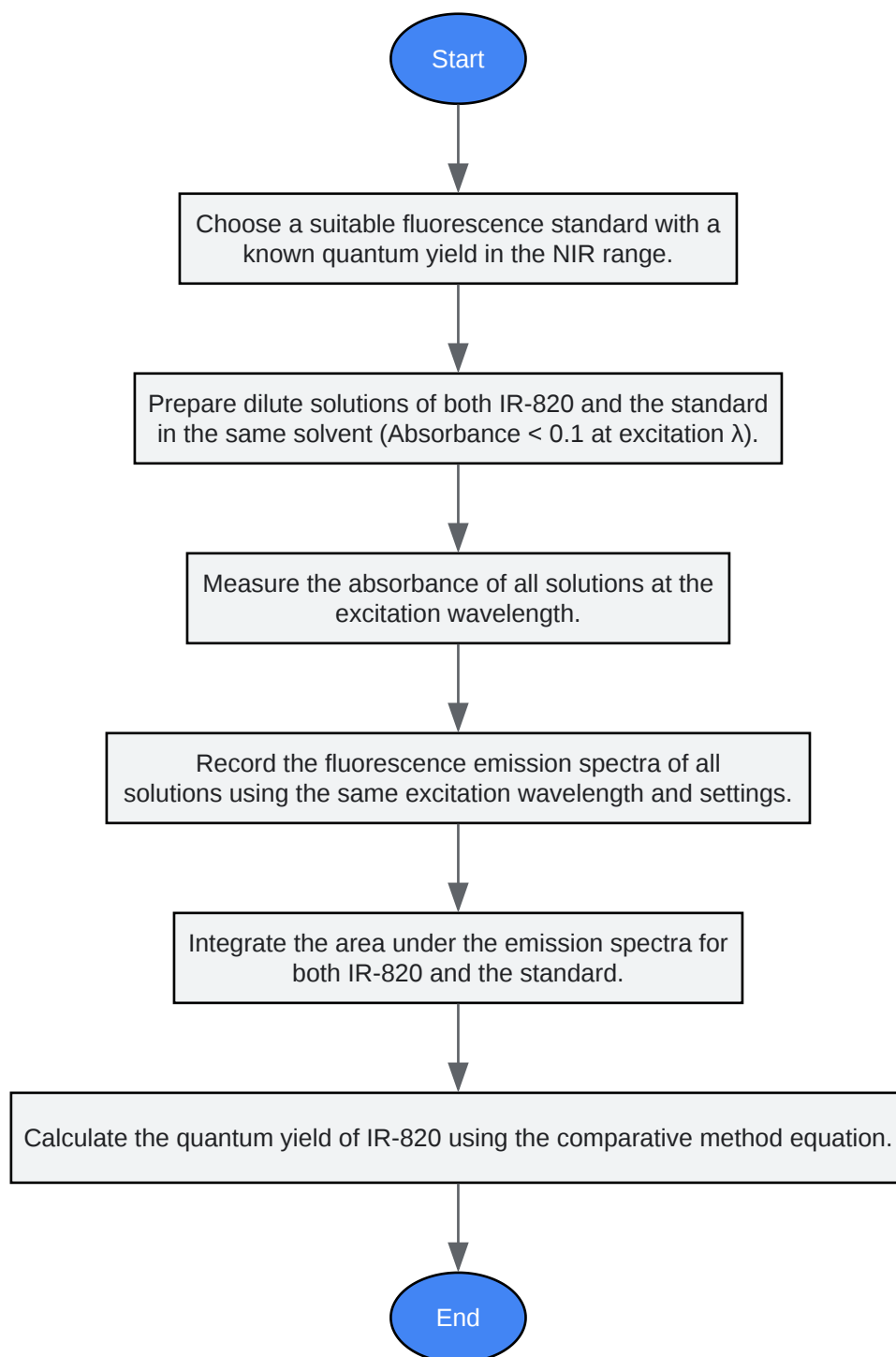


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UV-Vis-NIR Absorption Spectroscopy Workflow

Fluorescence Quantum Yield Measurement (Relative Method)

The fluorescence quantum yield (Φ_F) is determined by comparing the fluorescence intensity of **IR-820** to a standard with a known quantum yield.

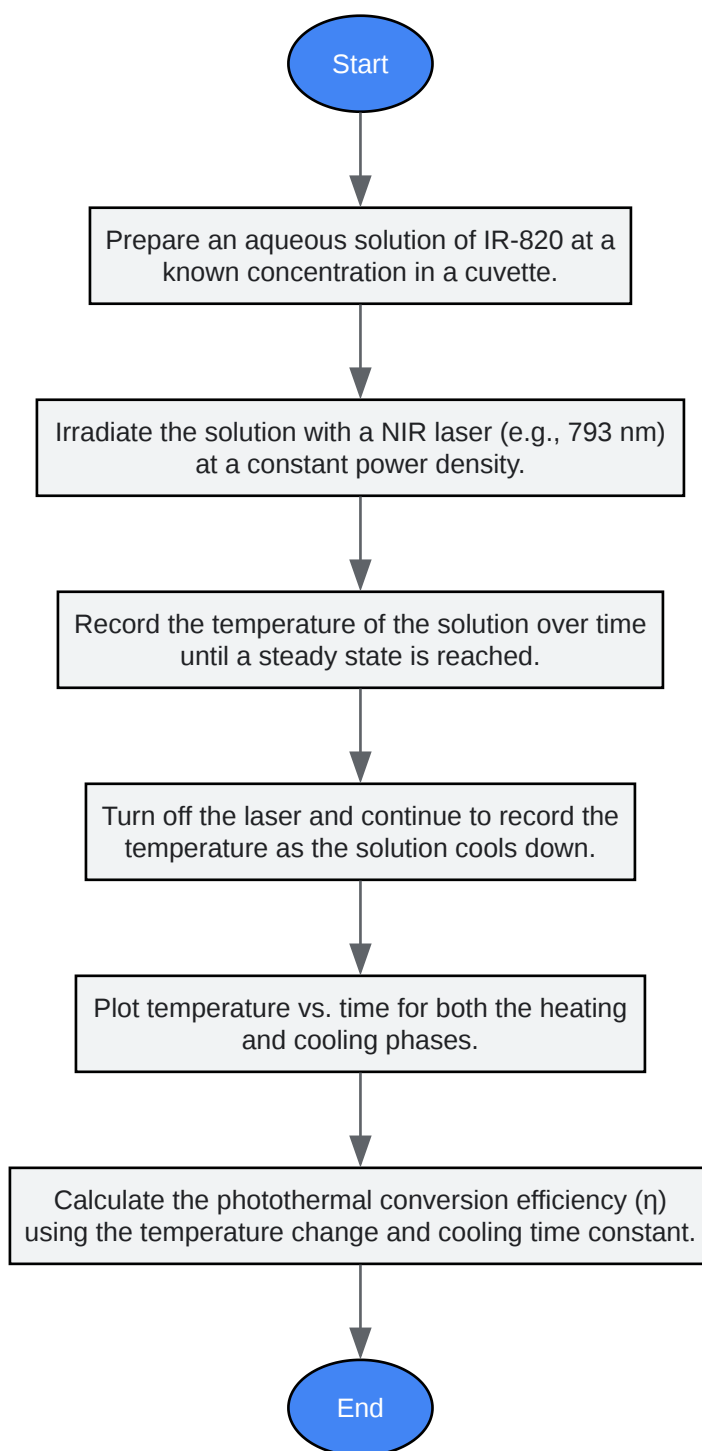


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Fluorescence Quantum Yield Measurement Workflow

Photothermal Conversion Efficiency Measurement

This protocol determines the efficiency (η) of **IR-820** in converting absorbed light into heat, a critical parameter for PTT applications.



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Photothermal Conversion Efficiency Measurement Workflow

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